

1-Fluoro-4-(2-nitrovinyl)benzene: Physicochemical & Synthetic Guide

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Compound of Interest

Compound Name: 1-Fluoro-4-(2-nitrovinyl)benzene

CAS No.: 5153-69-5

Cat. No.: B3021391

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Chemical Identity & Significance

4-Fluoro-

-nitrostyrene is a lipophilic, conjugated nitroalkene. In drug discovery, it serves as a "warhead" scaffold—a potent Michael acceptor capable of covalent bonding with cysteine residues in enzymes (e.g., PTP1B inhibitors).[1] Its primary utility, however, is as a precursor in the synthesis of fluorinated phenethylamines via hydride reduction.[1]

- IUPAC Name: 1-Fluoro-4-[(E)-2-nitroethenyl]benzene

- Common Name: 4-Fluoro-

-nitrostyrene[2][3]

- CAS Number: 706-08-1[2][3]

- Critical Note: Do not confuse with 1-Fluoro-4-nitrobenzene (CAS 350-46-9), which lacks the vinyl group and has vastly different reactivity.

- Molecular Formula:

[2][4]

- Molecular Weight: 167.14 g/mol [1][2][3][4][5]

Physicochemical Characterization

The following data represents the purified (E)-isomer, which is the thermodynamically stable product isolated from standard synthesis.

Table 1: Physical Constants

Property	Value	Conditions/Notes
Appearance	Yellow/Cream Crystalline Solid	Needles or Prisms (from EtOH)
Melting Point	99 – 102 °C	Sharp transition indicates high purity
Boiling Point	Decomposes >200 °C	Do not distill at atm.[4][6][7][8] pressure
Crystal Density		Calculated from X-ray (Orthorhombic)
Solubility (High)	DCM, Ethyl Acetate, Acetone, THF	Suitable for reaction media
Solubility (Low)	Water, Hexanes (Cold)	Exploited for recrystallization
Partition Coeff.		Lipophilic, membrane permeable

Spectral Fingerprint (Self-Validation)

To validate the identity of your synthesized material, verify these diagnostic signals. The coupling constant (

) of the vinylic protons is the primary indicator of the stereochemistry.[1]

- ¹H NMR (400 MHz, CDCl_3):
 - 7.98 ppm (d, 1H, $J = 16.1$ Hz, 1H):
-proton (closest to nitro).^[9]
 - 7.58 ppm (d, 1H, $J = 16.1$ Hz, 1H):
-proton (closest to ring).
 - Interpretation: The large J -value (13-14 Hz) confirms the (E)-trans geometry. A J -value of ~8-10 Hz would indicate the unstable (Z)-isomer.
 - 7.50–7.10 ppm (m, 4H): Aromatic protons (distinct AA'BB' splitting pattern typical of para-substitution).
- FT-IR (ATR):
 - 1515 cm^{-1} & 1340 cm^{-1} : Asymmetric and symmetric NO_2 stretches.
 - 1635 cm^{-1} : Alkenyl $\text{C}=\text{C}$ stretch (conjugated).

Synthesis Protocol: The Henry Reaction

Methodology: Base-catalyzed condensation of 4-fluorobenzaldehyde with nitromethane, followed by dehydration. Scale: 10–50 mmol (Lab Scale).

Reagents & Setup

- Substrate: 4-Fluorobenzaldehyde (1.0 eq)
- Reagent: Nitromethane (1.2 – 1.5 eq)
- Catalyst: Ammonium Acetate () (0.5 eq) or NaOH (catalytic)
- Solvent: Glacial Acetic Acid (AcOH) or Methanol
- Apparatus: Round-bottom flask with reflux condenser, inert gas () line.

Step-by-Step Workflow

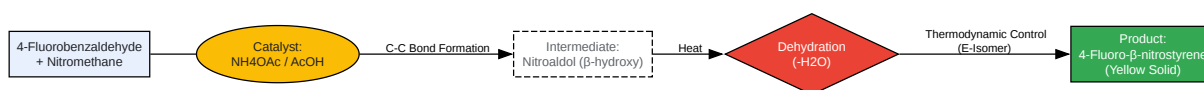
- Reaction Assembly: In a dry flask, dissolve 4-fluorobenzaldehyde in Glacial Acetic Acid (approx. 3 mL per gram of aldehyde).
- Reagent Addition: Add Nitromethane, followed by Ammonium Acetate.
 - Why Acetate?

acts as a dual acid-base buffer, catalyzing both the nitro-aldol addition and the subsequent elimination of water to form the double bond.
- Reflux: Heat the mixture to mild reflux (approx. 100–110 °C) for 2–4 hours.
 - Checkpoint: Monitor via TLC (20% EtOAc/Hexane). The aldehyde spot () should disappear; a bright yellow fluorescent spot (product) will appear.
- Quench & Crystallization: Cool the mixture to room temperature. Pour slowly into ice-cold water with vigorous stirring. The product should precipitate as a yellow solid.

- Troubleshooting: If an oil forms, induce crystallization by scratching the glass or adding a seed crystal.[1]
- Purification: Filter the crude solid. Recrystallize from hot Ethanol or Isopropanol.
- Purity Check: The mother liquor will retain unreacted aldehyde and cis-isomers. The crystals should be needle-like.

Visualizing the Pathway

The following diagram illustrates the transformation logic and critical intermediates.



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Figure 1: The Henry Reaction pathway.[4][7][8] Ammonium acetate drives the equilibrium toward the dehydrated alkene product via thermodynamic control.[1]

Reactivity Profile & Applications

The electron-withdrawing nature of the nitro group, combined with the para-fluoro substitution, creates a highly polarized alkene.[1]

Michael Addition Susceptibility

The

-carbon is highly electrophilic. It reacts readily with soft nucleophiles (thiols, enolates).

- Mechanism: Nucleophilic attack at the

-position

Nitronate intermediate

Protonation.

- Application: Covalent inhibition of cysteine proteases. The fluorine atom modulates the lipophilicity and metabolic stability of the ring but does not significantly sterically hinder the attack.[1]

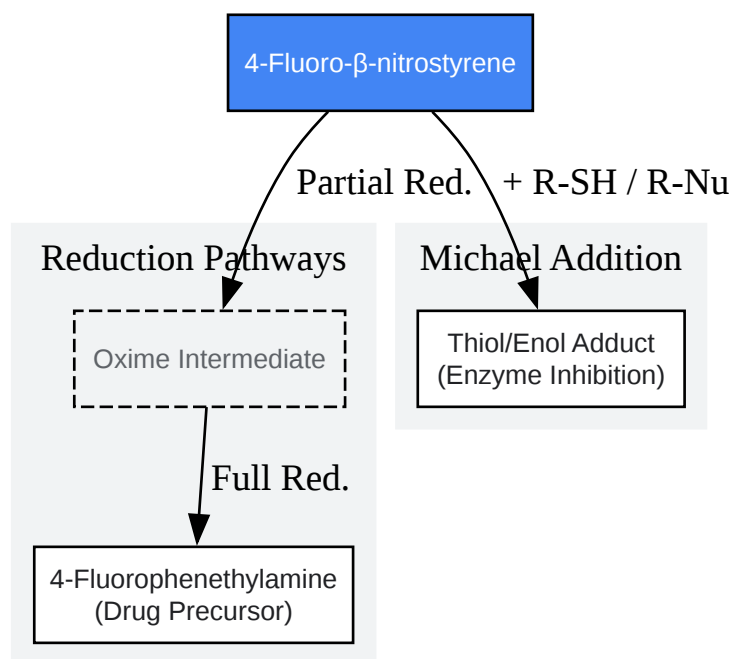
Reduction to Phenethylamines

This is the most common synthetic utility.

- Pathway: Nitrostyrene

4-Fluorophenethylamine.

- Note: The double bond and nitro group are reduced simultaneously.



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Figure 2: Divergent reactivity pathways. The compound acts as a gateway to both saturated amines and functionalized adducts.[1]

Safety & Handling (SDS Highlights)

- Hazards: Severe skin and eye irritant (H315, H319).[10][11] Specific Target Organ Toxicity (Respiratory Irritation - H335).[10][11]

- Lachrymator: Like many nitrostyrenes, this compound can induce tearing.[1][10] Handle strictly within a fume hood.
- Storage: Store at 2–8 °C. Light sensitive (store in amber vials to prevent photo-isomerization to the less stable Z-isomer).

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- Michael Acceptor Activity
 - Kaushik, C. P. et al. (2014). Synthesis and antimicrobial activity of some new Michael adducts.

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